

# Application Note: Protocol for Solid-Phase Extraction of Plasticizers from Environmental Samples

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## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) isophthalate*

Cat. No.: B086684

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Plasticizers are additives used to increase the flexibility, durability, and longevity of plastic materials. Common plasticizers include phthalates and bisphenols, which can leach into the environment from various sources, including industrial effluent, plastic waste, and consumer products. Due to their potential endocrine-disrupting properties and other adverse health effects, the accurate detection and quantification of plasticizers in environmental matrices such as water, soil, and sediment are of significant concern.[1][2][3]

Solid-phase extraction (SPE) is a widely used technique for the selective extraction and preconcentration of trace organic contaminants from complex environmental samples.[2][4] This method offers several advantages over traditional liquid-liquid extraction, including higher recovery rates, reduced solvent consumption, and the potential for automation.[2][4] This application note provides a detailed protocol for the solid-phase extraction of common plasticizers from environmental samples for subsequent analysis by chromatographic techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC).[5][6][7]

## Experimental Protocol

This protocol is a generalized procedure and may require optimization based on the specific sample matrix and target analytes.

## 1. Materials and Reagents

- SPE Cartridges: C18 (500 mg, 6 mL), Oasis HLB, or Strata-X cartridges are commonly used.  
[3][4][6] The choice of sorbent may depend on the specific plasticizers being analyzed.
- Solvents (HPLC or GC grade):
  - Methanol
  - Acetonitrile
  - Ethyl Acetate
  - Dichloromethane
  - Hexane
- Reagents:
  - Deionized water
  - Formic acid or Acetic acid (for pH adjustment)
- Glassware and Equipment:
  - Glass fiber filters (for water samples)
  - SPE vacuum manifold
  - Nitrogen evaporator
  - Autosampler vials with PTFE-lined caps
  - Analytical balance
  - pH meter

## 2. Sample Pre-treatment

- Water Samples:
  - Collect water samples in pre-cleaned glass bottles.
  - If the sample contains suspended solids, filter it through a glass fiber filter.[2]
  - Acidify the water sample (typically 100-500 mL) to a pH of approximately 3 with formic or acetic acid.[3]
- Soil and Sediment Samples:
  - Air-dry the soil or sediment sample and sieve to remove large debris.
  - Perform an extraction using a suitable solvent. Accelerated Solvent Extraction (ASE) with acetonitrile is an effective method.[8][9] Soxhlet extraction with ethanol can also be used for some applications.[10]
  - The resulting extract will be loaded onto the SPE cartridge.

## 3. Solid-Phase Extraction (SPE) Procedure

A detailed workflow for the solid-phase extraction is provided below.

- Cartridge Conditioning:
  - Condition the SPE cartridge by passing 5 mL of methanol, followed by 5 mL of deionized water.[3][4] It is crucial to ensure the sorbent bed does not go dry during this step.
- Sample Loading:
  - Load the pre-treated sample onto the conditioned cartridge at a controlled flow rate of 5-10 mL/min.[3]
- Washing:

- After loading the entire sample, wash the cartridge to remove interfering substances. A common washing step involves passing a small volume of deionized water or a water-methanol mixture.
- Drying:
  - Dry the cartridge thoroughly by applying a vacuum for 10-20 minutes to remove any residual water.[\[10\]](#)
- Elution:
  - Elute the retained plasticizers with a suitable organic solvent. Common elution solvents include methanol, acetonitrile, or ethyl acetate.[\[3\]](#)[\[4\]](#) Using 5-10 mL of the solvent is typical. Elution can be performed in two steps with smaller volumes for improved efficiency.
- Concentration and Reconstitution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.[\[3\]](#)[\[10\]](#)
  - Reconstitute the residue in a small, known volume (e.g., 1 mL) of a solvent compatible with the analytical instrument (e.g., mobile phase for HPLC).[\[3\]](#)

#### 4. Analytical Determination

The extracted and concentrated samples are now ready for analysis. GC-MS and HPLC are the most common techniques for the determination of plasticizers.[\[5\]](#)[\[7\]](#)

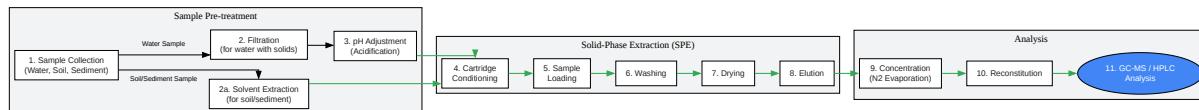
- GC-MS: Suitable for volatile and semi-volatile plasticizers like many phthalates.
- HPLC-MS/MS: Often used for a wider range of plasticizers, including bisphenols, and offers high sensitivity and selectivity.[\[8\]](#)[\[11\]](#)

## Data Presentation

The following table summarizes typical quantitative data for the SPE of various plasticizers from environmental samples reported in the literature.

Plasticizer	Matrix	SPE Sorbent	Elution Solvent	Recovery (%)	LOD	LOQ	Reference
Dimethyl Phthalate (DMP)	Drinking Water	LC-18	Ethyl Acetate	98.2 - 110.0	0.025 mg/L	0.08 mg/L	[4]
Diethyl Phthalate (DEP)	Drinking Water	LC-18	Ethyl Acetate	98.2 - 110.0	0.025 mg/L	0.08 mg/L	[4]
Dibutyl Phthalate (DBP)	Drinking Water	LC-18	Ethyl Acetate	98.2 - 110.0	0.050 mg/L	0.17 mg/L	[4]
bis(2-ethylhexyl) phthalate (DEHP)	Drinking Water	LC-18	Ethyl Acetate	98.2 - 110.0	0.050 mg/L	0.17 mg/L	[4]
Various Phthalates	Water & Beverage	Resin-based COFs	-	97.93 - 100.56	-	-	[12]
Various Phthalates	Bottled Water	Sep-Pak C18	Methanol /Isopropanol	>90% (implied)	0.003 µg/mL	0.01 µg/mL	[6]
Bisphenol A (BPA)	Wastewater	SDB-RPS	Acetonitrile/Water	72.2 - 99.8	0.77 µg/L	-	[13]
7 Bisphenols	Sediment	-	Acetonitrile	74.9 - 102.8	0.01 - 0.3 ng/g	-	[8][9]

## Mandatory Visualization



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Caption: Experimental workflow for solid-phase extraction of plasticizers.

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- To cite this document: BenchChem. [Application Note: Protocol for Solid-Phase Extraction of Plasticizers from Environmental Samples]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086684#protocol-for-solid-phase-extraction-of-plasticizers-from-environmental-samples>]

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